

Essential Safety and Logistics for Handling 4- tert-Butylbenzenesulfonamide

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Compound of Interest

Compound Name: **4-tert-Butylbenzenesulfonamide**

Cat. No.: **B193189**

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides immediate, essential safety and logistical information for **4-tert-Butylbenzenesulfonamide**, including operational and disposal plans.

Hazard Identification and Classification

4-tert-Butylbenzenesulfonamide is classified as an irritant and may cause respiratory irritation.^[1] It is essential to understand its potential hazards to implement appropriate safety measures. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

GHS Hazard Summary for **4-tert-Butylbenzenesulfonamide**

Hazard Class	Hazard Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Note: The classification may vary between suppliers. This table represents an aggregation of available data.[\[2\]](#)

Personal Protective Equipment (PPE)

When handling **4-tert-Butylbenzenesulfonamide**, the use of appropriate personal protective equipment is mandatory to minimize exposure.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. [1]	Protects against dust particles and splashes.
Skin Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Neoprene, or Nitrile rubber). [3] [4] [5] A lab coat or impervious clothing should be worn. [1]	Prevents skin contact, which can cause irritation or burns.
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator. [1]	Minimizes the inhalation of dust particles, which can cause respiratory irritation. [1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **4-tert-Butylbenzenesulfonamide**.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area. The use of a chemical fume hood is recommended.
- Verify that an eyewash station and safety shower are readily accessible.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Avoid the formation and inhalation of dust.[\[1\]](#)

- Use appropriate tools to handle the solid material to prevent generating dust.
- Wash hands thoroughly after handling.[[1](#)]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[[1](#)]
- Keep the container tightly sealed to prevent moisture absorption as the material may be hygroscopic.[[1](#)]
- Store away from incompatible materials, such as strong oxidizing agents.

4. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, sweep or scoop up the spilled material without creating dust.[[1](#)]
- Place the collected material into a suitable, closed container for disposal.[[1](#)]

Disposal Plan

Proper disposal of **4-tert-Butylbenzenesulfonamide** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **4-tert-Butylbenzenesulfonamide** and any contaminated materials (e.g., gloves, weighing paper) in a designated, labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.

2. Disposal Method:

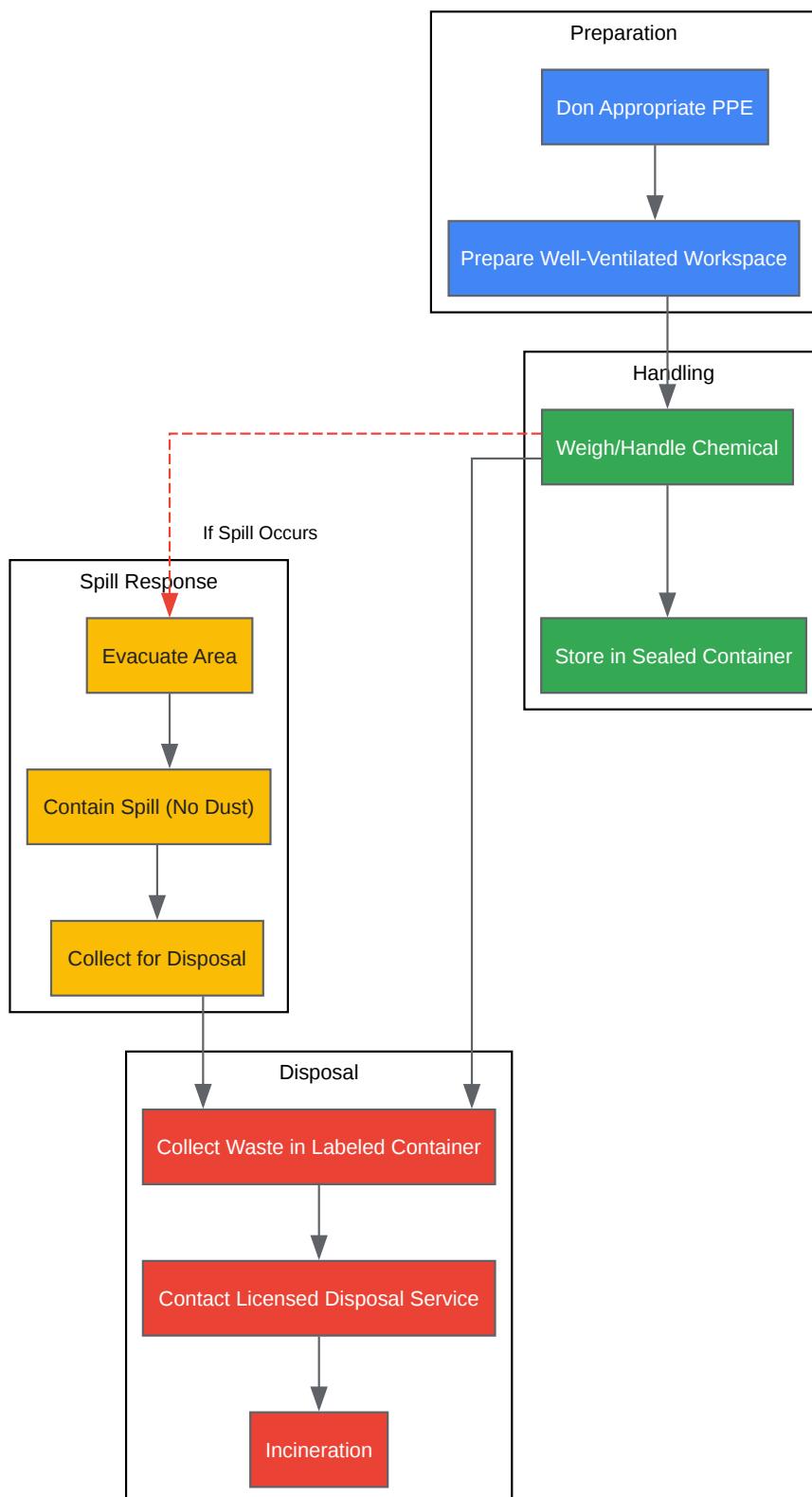
- Disposal should be carried out by a licensed professional waste disposal service.

- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[[1](#)]
- Do not allow the product to enter drains.[[1](#)]

3. Contaminated Packaging:

- Dispose of contaminated packaging as unused product.[[1](#)]

Workflow for Handling and Disposal of 4-tert- Butylbenzenesulfonamide

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Caption: Workflow for the safe handling and disposal of **4-tert-Butylbenzenesulfonamide**.

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